

# A Comprehensive Technical Guide to 3,4-Dimethylbenzoic Acid (CAS 619-04-5)

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## Compound of Interest

Compound Name: 3,4-Dimethylbenzoic acid

Cat. No.: B181350

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3,4-Dimethylbenzoic acid**, with the CAS number 619-04-5, is an aromatic carboxylic acid that serves as a versatile building block in organic synthesis.<sup>[1][2]</sup> Its structure, featuring a benzoic acid core with two methyl groups at the 3 and 4 positions, imparts unique properties that make it a valuable intermediate in the synthesis of a wide range of chemical entities. This technical guide provides an in-depth overview of the chemical and physical properties, spectral data, synthesis, and biological significance of **3,4-dimethylbenzoic acid**, tailored for professionals in research and drug development.

## Physicochemical Properties and Data

**3,4-Dimethylbenzoic acid** is a white to beige crystalline powder.<sup>[3]</sup> Key quantitative data for this compound are summarized in the tables below for easy reference and comparison.

Table 1: General and Physicochemical Properties

Property	Value	Reference
CAS Number	619-04-5	[4]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[4]
Molecular Weight	150.17 g/mol	[4]
Appearance	White to beige crystalline powder	[3]
Melting Point	163-166 °C	[2][5]
Water Solubility	0.129 mg/mL	[6]
logP	2.66	

Table 2: Spectral Data Summary

Spectroscopic Technique	Key Peaks/Signals	Reference
<sup>1</sup> H NMR	Signals corresponding to aromatic protons and two methyl groups.	[3]
<sup>13</sup> C NMR	Resonances for aromatic carbons, methyl carbons, and the carboxylic acid carbon.	[7]
IR Spectroscopy	Characteristic absorptions for O-H (carboxylic acid), C=O (carbonyl), and aromatic C-H and C=C bonds.	[5][8]
Mass Spectrometry (GC-MS)	Molecular ion peak at m/z 150, with major fragments at m/z 135 ([M-CH <sub>3</sub> ] <sup>+</sup> ), 105 ([M-COOH] <sup>+</sup> ), and 91.	[6]

## Synthesis and Purification

While specific, detailed industrial synthesis protocols are often proprietary, a common laboratory-scale synthesis of **3,4-dimethylbenzoic acid** involves the oxidation of p-xylene. The following is a generalized experimental protocol based on established chemical principles for xylene oxidation.

## Experimental Protocol: Oxidation of p-Xylene

Objective: To synthesize **3,4-dimethylbenzoic acid** via the oxidation of p-xylene.

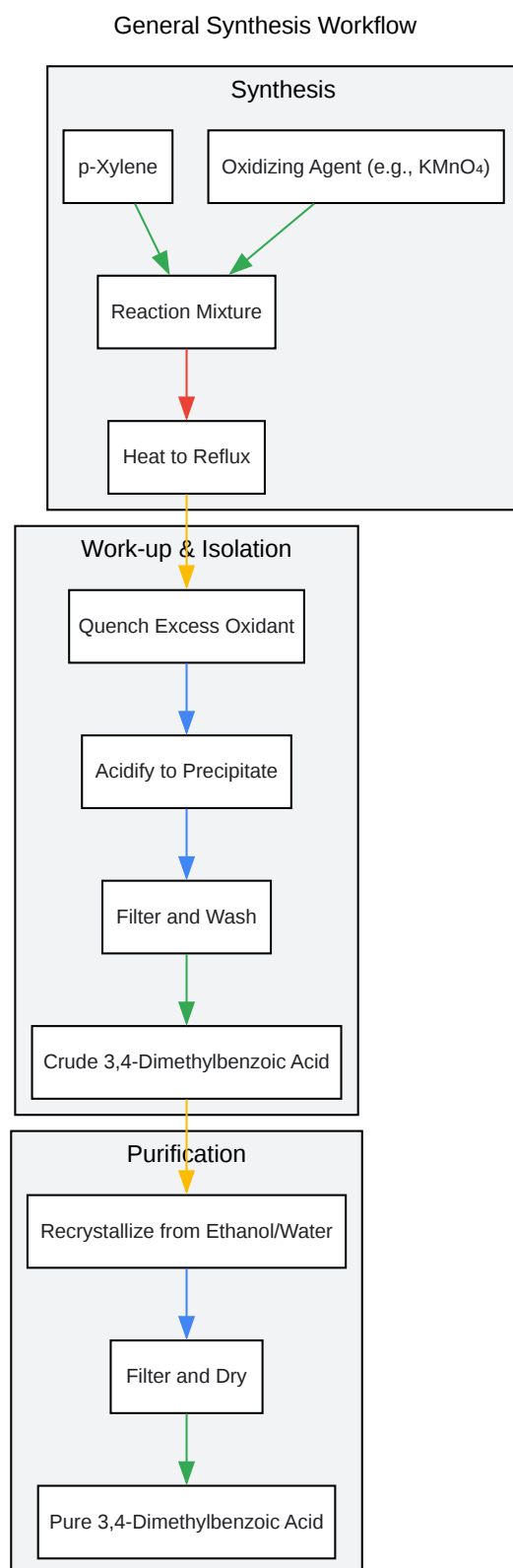
Materials:

- p-Xylene
- Potassium permanganate ( $\text{KMnO}_4$ ) or other suitable oxidizing agent
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or other strong acid
- Sodium bisulfite ( $\text{NaHSO}_3$ )
- Hydrochloric acid ( $\text{HCl}$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Ethanol
- Water
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, etc.)
- Heating mantle
- Magnetic stirrer
- Filtration apparatus

Procedure:

- **Oxidation:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, a mixture of p-xylene and an aqueous solution of the oxidizing agent (e.g.,  $\text{KMnO}_4$ ) is prepared. A catalytic amount of a strong acid may be added. The reaction mixture is heated to reflux and stirred vigorously for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature. The excess oxidizing agent is quenched by the addition of a reducing agent, such as sodium bisulfite solution, until the characteristic color of the oxidant disappears.
- **Isolation of Crude Product:** The mixture is then acidified with a strong acid (e.g., concentrated HCl) to precipitate the crude **3,4-dimethylbenzoic acid**. The precipitate is collected by vacuum filtration and washed with cold water.
- **Purification:** The crude product can be purified by recrystallization.<sup>[3]</sup> A common method involves dissolving the crude acid in a hot solvent, such as ethanol or an ethanol-water mixture, followed by slow cooling to induce crystallization. The purified crystals are then collected by filtration, washed with a small amount of cold solvent, and dried. An alternative purification method involves dissolving the crude product in an aqueous base (e.g., NaOH solution), filtering to remove insoluble impurities, and then re-precipitating the acid with the addition of a strong acid.

Workflow Diagram:



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Caption: General workflow for the synthesis and purification of **3,4-Dimethylbenzoic acid**.

## Biological Significance and Metabolism

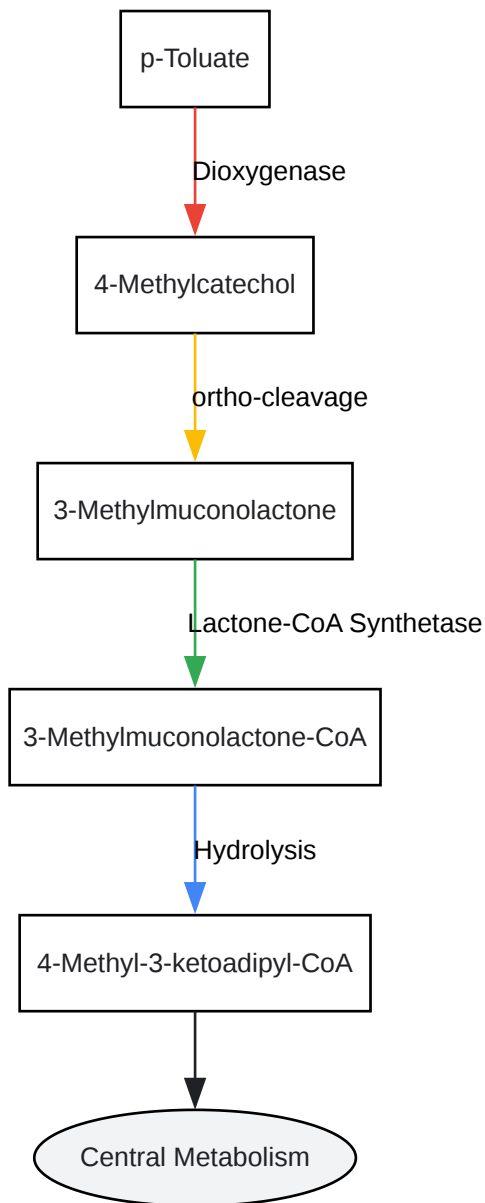
**3,4-Dimethylbenzoic acid** is a known metabolite in certain biological systems. For instance, it is a product of dimethylbenzoate metabolism by the bacterium *Rhodococcus rhodochrous* N75. [7] This bacterium utilizes a modified  $\beta$ -ketoadipate pathway for the degradation of aromatic compounds.

### Metabolic Pathway in *Rhodococcus rhodochrous* N75

The catabolism of p-toluate (4-methylbenzoate) in *Rhodococcus rhodochrous* N75 proceeds through a series of enzymatic steps, ultimately leading to intermediates that can enter central metabolism. While **3,4-dimethylbenzoic acid** is a related compound, the pathway for p-toluate provides a model for the bacterial degradation of methylated benzoic acids. The key steps involve oxidation, ring cleavage, and further processing.

Signaling Pathway Diagram:

## Proposed Metabolic Pathway in Rhodococcus



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Caption: Proposed metabolic pathway for p-toluate in Rhodococcus rhodochrous N75.

## Applications in Research and Development

**3,4-Dimethylbenzoic acid** is a valuable intermediate in several industrial and research applications:

- **Pharmaceutical Synthesis:** It serves as a precursor for the synthesis of active pharmaceutical ingredients (APIs).<sup>[1][9]</sup> Its structure can be modified to create novel drug candidates with desired pharmacological properties.
- **Agrochemicals:** It is used in the development of new pesticides and herbicides.<sup>[1]</sup>
- **Polymers and Materials Science:** The compound is utilized as a monomer or additive in the production of polymers, contributing to enhanced thermal stability and mechanical properties.<sup>[1]</sup>
- **Dyes and Pigments:** It is a building block in the synthesis of various dyes and pigments.<sup>[6]</sup>

## Safety and Handling

**3,4-Dimethylbenzoic acid** is classified as an irritant. It can cause skin, eye, and respiratory tract irritation. Standard laboratory safety precautions should be followed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.

## Conclusion

**3,4-Dimethylbenzoic acid** is a key chemical intermediate with a broad range of applications, particularly in the pharmaceutical and chemical industries. Its well-defined physical and chemical properties, coupled with its synthetic versatility, make it a valuable tool for researchers and developers. This guide provides a foundational understanding of this compound, from its fundamental properties to its synthesis and biological relevance, to support its effective use in scientific and industrial endeavors.

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